

Protocol for Western Blotting of ADAM20 Protein

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Compound of Interest

Compound Name: Adam-20-S

Cat. No.: B12384107

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Application Note

Audience: Researchers, scientists, and drug development professionals.

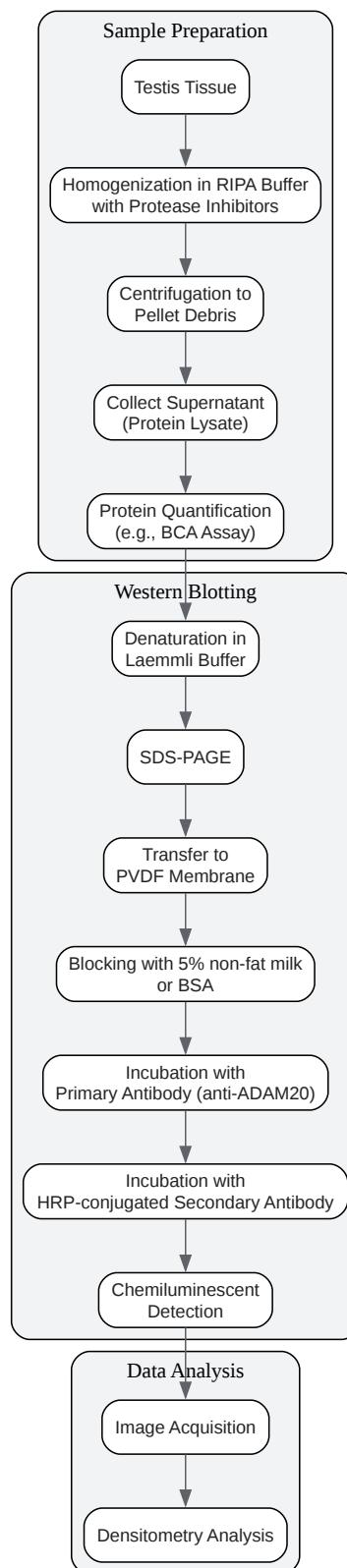
Introduction

ADAM20 (A Disintegrin and Metalloproteinase domain-containing protein 20) is a member of the ADAM family of transmembrane proteins.^[1] It is primarily expressed in the testis and is implicated in sperm maturation and fertilization.^{[1][2][3][4]} Due to its specific expression and potential role in reproductive biology, accurate detection and quantification of ADAM20 are crucial for research in fertility, contraception, and developmental biology. Western blotting is a key technique for identifying and quantifying ADAM20 protein levels in biological samples. This document provides a detailed protocol for the Western blotting of ADAM20, including sample preparation, electrophoresis, protein transfer, and immunodetection.

Key Protein Information

Property	Value	Reference
Full Name	A Disintegrin and Metalloproteinase Domain 20	[2]
Gene Name	ADAM20	[2]
Molecular Weight	~81.6 kDa	[4]
Subcellular Localization	Membrane-bound	[1]
Primary Tissue	Testis	[1]

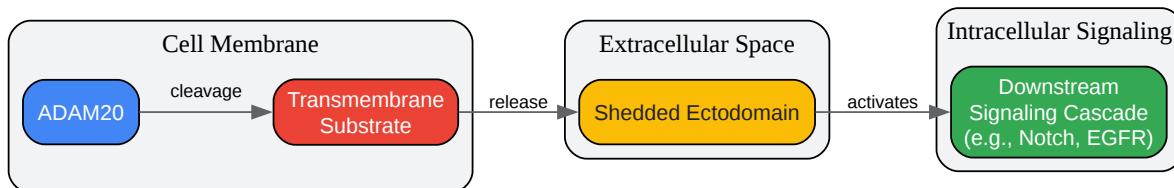
Experimental Workflow

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Caption: Workflow for ADAM20 Western blotting.

Signaling Pathway Context

ADAM family members, including ADAM20, are known to be involved in ectodomain shedding, a process that releases the extracellular domain of transmembrane proteins. This shedding can initiate signaling cascades. While a specific signaling pathway directly initiated by ADAM20 is not yet fully elucidated, the general mechanism of ADAM-mediated signaling involves the cleavage of substrates, leading to the activation of pathways such as Notch or EGFR signaling.



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References

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